

N-Undecanoylglycine structural analogs potency

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Compound Focus: N-Undecanoylglycine

CAS No.: 83871-09-4

Cat. No.: S597890

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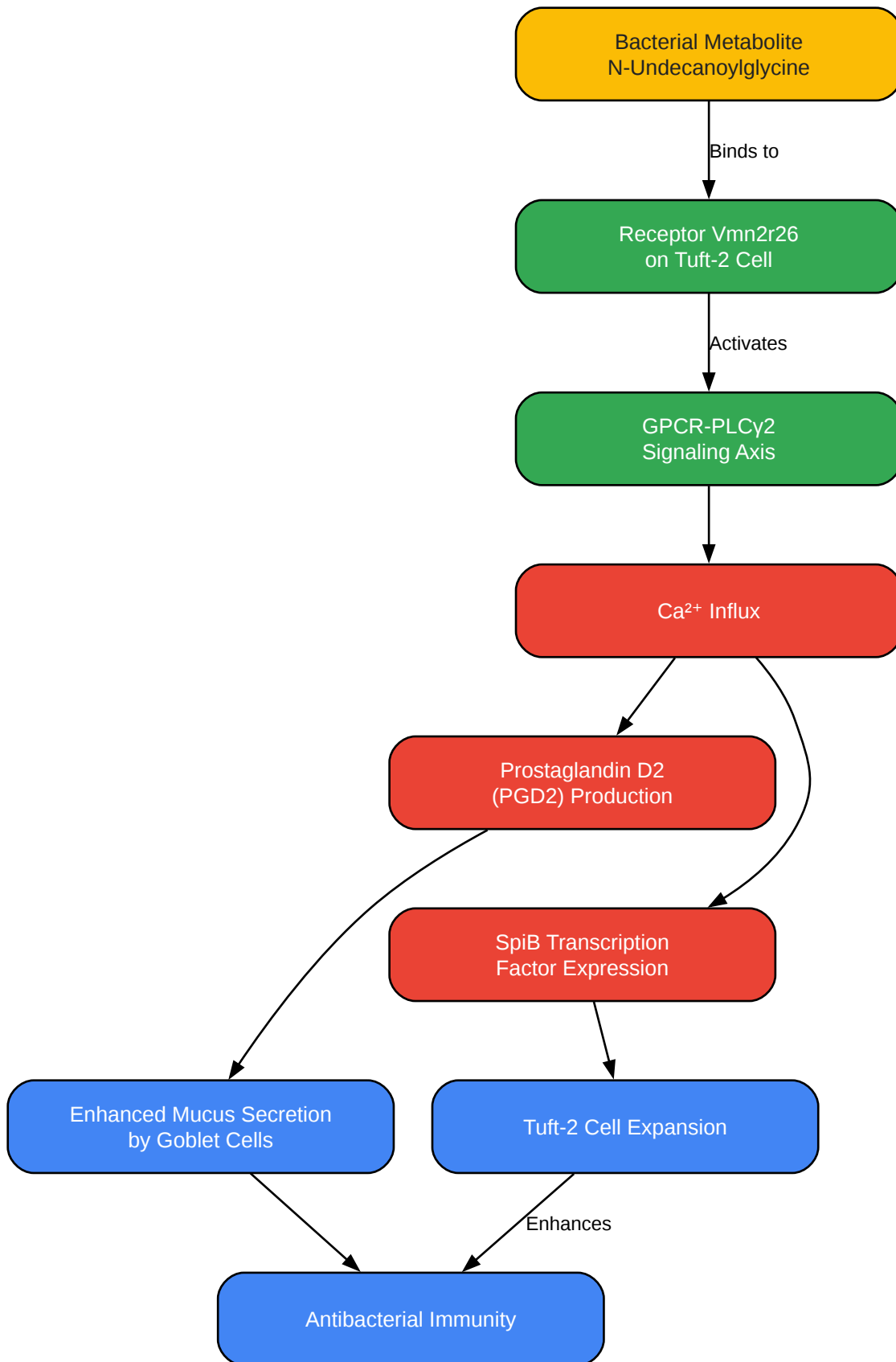
N-Undecanoylglycine: Foundational Information

The table below summarizes the basic chemical and biological data available for **N-Undecanoylglycine**.

Property Category	Details
Chemical Structure	IUPAC Name: 2-undecanamidoacetic acid Molecular Formula: C ₁₃ H ₂₅ NO ₃
SMILES: CCCCCCCCCC(=O)NCC(O)=O [1] [2]	Classification Acylglycine (N-acyl-alpha amino acid); a conjugate of glycine and undecanoic acid [1]
Key Biological Functions	- Immune Sensing: Sensed by intestinal Tuft-2 cells via the vomeronasal receptor Vmn2r26 to initiate antibacterial immunity [3]
• Metabolic Marker:	Appears in urine and blood in fatty acid oxidation disorders; produced by glycine N-acyltransferase [1]
• Biomarker Potential:	Identified as a potential predictive biomarker for treatment efficacy in Kashin-Beck disease [4]

Experimental Insight: Immune Signaling Pathway

One study provides a detailed mechanistic pathway for how **N-Undecanoylglycine** is sensed to trigger an immune response. The diagram below outlines this signaling cascade and the core experimental finding [3].



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Experimental Workflow Summary [3]:

- **Key Finding: N-Undecanoylglycine**, a bacterial metabolite, is a specific ligand for the vomeronasal receptor Vmn2r26 on intestinal Tuft-2 cells.
- **Mechanism:** Binding activates a GPCR-PLCy2-Ca²⁺ signaling axis, leading to:
 - **Production of PGD2**, which stimulates goblet cells to enhance mucus secretion and antibacterial immunity.
 - **Expression of SpiB**, a transcription factor driving Tuft-2 cell development and expansion upon bacterial challenge.
- **Genetic Model:** Studies used **Sh2d6** as a signature marker for CD45+ Tuft-2 cells. Depletion of these cells made models susceptible to bacterial infection, confirming their critical role.

Suggestions for Further Research

To compile the comparison guide you need, I suggest focusing your search on the following areas:

- **Specialized Databases:** Search chemical and pharmacological databases (e.g., PubChem, ChEMBL, BindingDB) for compounds with similar structures to **N-Undecanoylglycine**. Look for bioactivity data, particularly relating to the **Vmn2r26 receptor** or other immunomodulatory targets.
- **Literature on Acylglycines:** Broaden your search to include the broader family of acylglycines. Potency data on other medium and long-chain acylglycines may provide a useful comparative framework.
- **High-Throughput Screening Studies:** Seek out publications from high-throughput or phenotypic screening campaigns focused on immunomodulation or GPCR signaling, which may have evaluated libraries that include this compound or its analogs.

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References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
2. - N | C₁₃H₂₅NO₃ Undecanoylglycine [chemspider.com]

3. Intestinal Tuft-2 cells exert antimicrobial immunity via sensing bacterial...

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4. Plasma Metabolomics and Olink Proteomics... | Research Square [researchsquare.com]

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